

# A Comprehensive Technical Guide to 10-Bromo-1-aminodecane, Hydrobromide

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## Compound of Interest

Compound Name: 10-Bromo-1-aminodecane,  
Hydrobromide

Cat. No.: B561806

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This guide provides an in-depth overview of the chemical properties and synthetic applications of **10-Bromo-1-aminodecane, Hydrobromide**, tailored for researchers, scientists, and professionals in drug development.

## Core Chemical Properties

**10-Bromo-1-aminodecane, Hydrobromide** is a halogenated aliphatic amine that serves as a versatile building block in organic synthesis. Its key molecular and physical data are summarized below.

Property	Value	Citation
Molecular Formula	C <sub>10</sub> H <sub>23</sub> Br <sub>2</sub> N	[1][2]
Molecular Weight	317.10 g/mol	[1][2][3]
CAS Number	24566-82-3	[1][3]
Canonical SMILES	C(CCCCCBr)CCCCN.Br	[2]
InChI Key	ZWGBEXOWJAAGPB-UHFFFAOYSA-N	[2][3]
Melting Point	141-144 °C	[2][4]
Storage	Refrigerator	[2][4]

## Synthetic Applications and Experimental Protocols

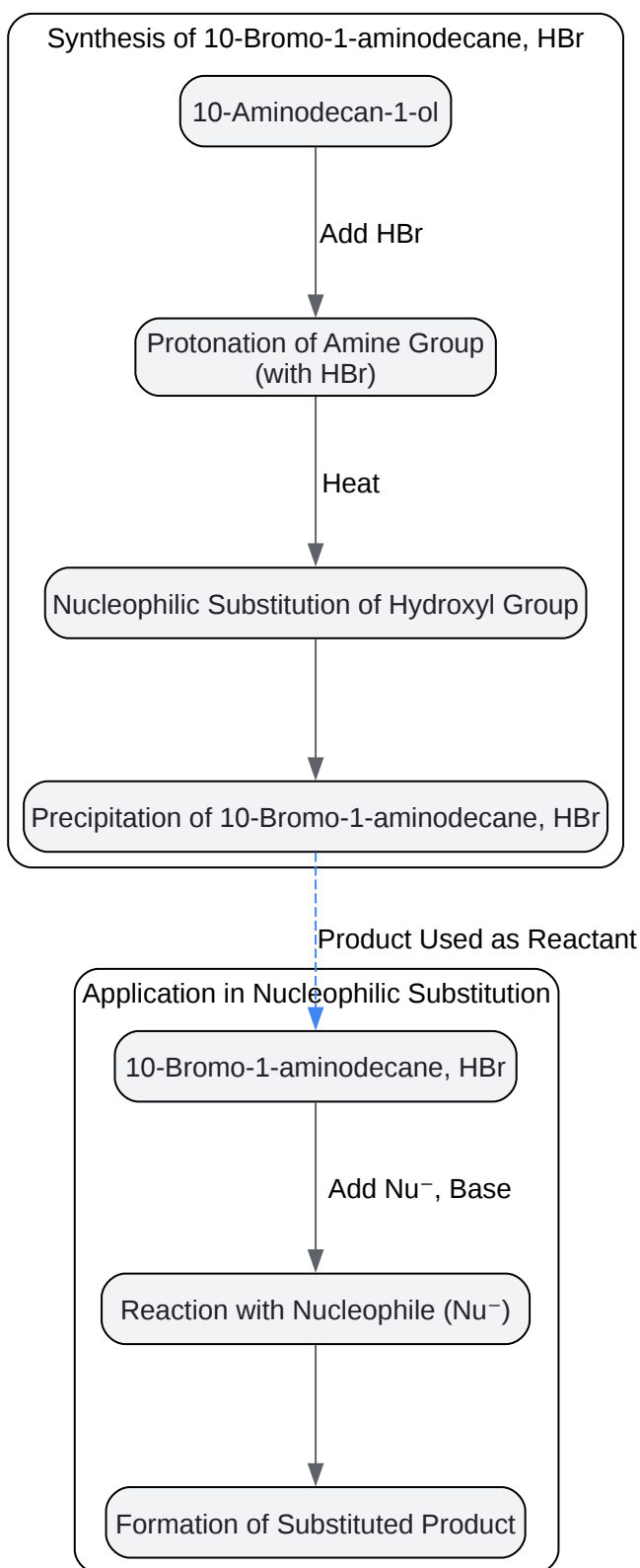
Due to the presence of a primary alkyl bromide, **10-Bromo-1-aminodecane, Hydrobromide** is an excellent substrate for nucleophilic substitution reactions, predominantly following an  $S_N2$  mechanism[3]. This reactivity allows for the introduction of a wide array of functional groups, making it a valuable intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.

The following is a representative protocol for a nucleophilic substitution reaction using **10-Bromo-1-aminodecane, Hydrobromide**. This procedure is illustrative and may require optimization based on the specific nucleophile and desired product.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve **10-Bromo-1-aminodecane, Hydrobromide** in a suitable polar aprotic solvent (e.g., dimethylformamide, acetonitrile).
- **Addition of Reagents:** Add the desired nucleophile to the reaction mixture. The choice of nucleophile will determine the functional group that replaces the bromine atom. A base (e.g., potassium carbonate, triethylamine) may be required to neutralize the hydrobromide salt and deprotonate the nucleophile.
- **Reaction Conditions:** Heat the reaction mixture to an appropriate temperature (e.g., 60-100 °C) and stir for a period determined by reaction monitoring (e.g., via thin-layer chromatography or liquid chromatography-mass spectrometry).
- **Workup and Purification:** After the reaction is complete, cool the mixture to room temperature. The product can be isolated by extraction and purified using standard techniques such as column chromatography or recrystallization.

## Synthetic Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis of **10-Bromo-1-aminodecane, Hydrobromide** from 10-aminodecan-1-ol, a common starting material, and its subsequent use in a nucleophilic substitution reaction.



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Synthetic pathway and application of 10-Bromo-1-aminodecane, HBr.

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